

Solubility Profile of Isopropyl 5-bromonicotinamide: A Technical Guide

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Compound of Interest

Compound Name: *Isopropyl 5-bromonicotinamide*

Cat. No.: *B027745*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **Isopropyl 5-bromonicotinamide**, a compound of interest in pharmaceutical and biochemical research. Due to the limited availability of specific quantitative solubility data for **Isopropyl 5-bromonicotinamide**, this document leverages qualitative information and quantitative data from the structurally similar and well-studied compound, nicotinamide, to provide a comprehensive reference for researchers. The methodologies for experimental solubility determination are also detailed to enable accurate and reproducible measurements in the laboratory.

Overview of Solubility

Solubility is a critical physicochemical property in drug development, influencing a compound's absorption, distribution, metabolism, and excretion (ADME) profile. **Isopropyl 5-bromonicotinamide** is described as a white to off-white solid that is soluble in organic solvents such as ethanol and dimethyl sulfoxide (DMSO), with lower solubility in water.^[1] This suggests a semi-polar to non-polar character, which is consistent with its molecular structure.

Quantitative Solubility Data

While specific quantitative solubility data for **Isopropyl 5-bromonicotinamide** is not readily available in the public domain, the solubility of nicotinamide, a structurally related parent compound, has been extensively studied. The data for nicotinamide can serve as a valuable

reference point for estimating the solubility behavior of **Isopropyl 5-bromonicotinamide** in various solvents. The presence of the isopropyl group and the bromine atom in **Isopropyl 5-bromonicotinamide** is expected to increase its lipophilicity compared to nicotinamide, which would likely result in higher solubility in non-polar organic solvents and lower solubility in polar solvents like water.

The following table summarizes the experimental solubility data for nicotinamide in various solvents at different temperatures. This information can be used to guide solvent selection for formulation, analytical method development, and other research applications involving **Isopropyl 5-bromonicotinamide**.

Solvent	Temperature (°C)	Solubility of Nicotinamide (g/100g solvent)	Reference
Water	25	~100	[2]
Ethanol	25	~2.5	[2]
Methanol	25	> Ethanol	[3]
1-Propanol	25	< Ethanol	[3]
2-Propanol	25	< 1-Propanol	[3]
1-Butanol	25	< 2-Propanol	[3]
Isobutanol	25	< 1-Butanol	[3]
Acetone	25	< Isobutanol	[3]
Ethyl Acetate	25	< Acetone	[3]
Acetonitrile	20	0.733 (mole fraction x 10 ²)	[4]
Dimethyl Sulfoxide (DMSO)	25	~15 (mg/mL)	[2]
Dimethylformamide (DMF)	25	~15 (mg/mL)	[2]

Note: The solubility order for nicotinamide in various alcohols at 298.15 K is: methanol > ethanol > 1-propanol > 1-butanol > isobutanol > 2-propanol.[3]

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

The most common and reliable method for determining the equilibrium solubility of a compound is the shake-flask method.[5][6][7] This protocol outlines the steps to measure the solubility of **Isopropyl 5-bromonicotinamide** in a given solvent.

3.1. Materials and Equipment

- **Isopropyl 5-bromonicotinamide** (solid)
- Solvent of interest
- Volumetric flasks
- Analytical balance
- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Vials for sample analysis

3.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **Isopropyl 5-bromonicotinamide** to a series of volumetric flasks. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
- [5]

- Add a known volume of the desired solvent to each flask.
- Seal the flasks to prevent solvent evaporation.
- Equilibration:
 - Place the flasks in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C).
 - Agitate the flasks at a constant speed (e.g., 150-300 RPM) for a predetermined period (typically 24 to 72 hours) to allow the system to reach equilibrium.^{[5][7]} The time required may vary depending on the compound and solvent.
- Sample Collection and Preparation:
 - After the equilibration period, allow the flasks to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a sample from the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles.^[5] Filtration should be performed quickly to avoid temperature changes that could affect solubility.
- Analysis:
 - Dilute the filtered sample with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the concentration of **Isopropyl 5-bromonicotinamide** in the diluted sample using a validated HPLC or UV-Vis spectrophotometry method.
 - Prepare a calibration curve using standard solutions of known concentrations to quantify the amount of dissolved compound.
- Calculation:

- Calculate the solubility of **Isopropyl 5-bromonicotinamide** in the solvent at the specified temperature, expressed in units such as mg/mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **Isopropyl 5-bromonicotinamide**.



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Workflow for Shake-Flask Solubility Determination

Conclusion

This technical guide provides a foundational understanding of the solubility of **Isopropyl 5-bromonicotinamide** for researchers and professionals in drug development. While specific quantitative data remains to be experimentally determined, the qualitative information and comparative data from nicotinamide offer valuable insights for practical applications. The detailed experimental protocol for the shake-flask method provides a robust framework for obtaining accurate and reproducible solubility data, which is essential for advancing the research and development of this compound.

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